

Technical Application Note: Scalable Synthesis of Everninaldehyde (2-Hydroxy-4-methoxy-6-methylbenzaldehyde)

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Compound of Interest

Compound Name: 2-Hydroxy-4-methoxy-6-methylbenzaldehyde

CAS No.: 34883-08-4

Cat. No.: B2816357

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Executive Summary

This application note details a robust, scalable protocol for the synthesis of **2-Hydroxy-4-methoxy-6-methylbenzaldehyde** (commonly known as Everninaldehyde; CAS: 34883-08-4) starting from Orcinol (3,5-dihydroxytoluene).

The synthesis utilizes a two-step sequence:

- Vilsmeier-Haack Formylation to construct the benzaldehyde core.
- Regioselective O-Methylation exploiting intramolecular hydrogen bonding to differentiate between two chemically similar phenolic hydroxyl groups.

This route is preferred over alternative strategies (e.g., methylation followed by formylation) due to the superior regiocontrol provided by the aldehyde moiety in the second step, eliminating the need for extraneous protecting groups.

Strategic Route Selection & Mechanistic Insight

The Challenge: Regioselectivity

Orcinol is a symmetric diol. Introducing an aldehyde group breaks this symmetry, resulting in 2,4-dihydroxy-6-methylbenzaldehyde (Orsellinaldehyde). The critical challenge lies in the subsequent methylation step. The molecule contains two phenolic hydroxyl groups:

- C2-OH: Positioned ortho to the aldehyde.
- C4-OH: Positioned para to the aldehyde.

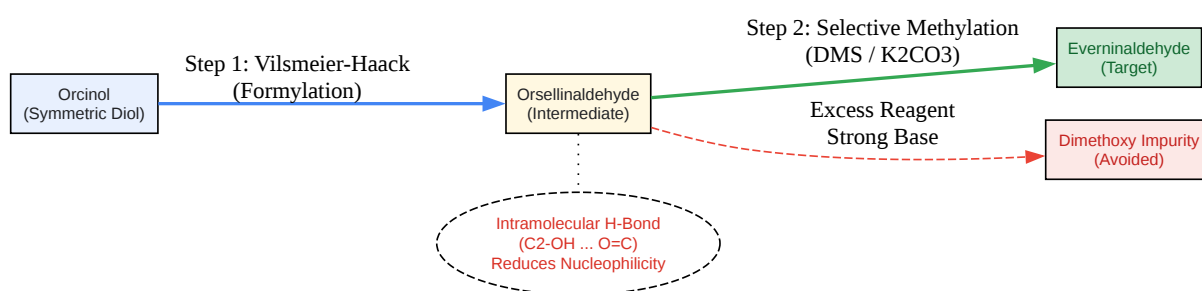
The Solution: Intramolecular H-Bond "Protection"

We utilize the inherent reactivity difference between the two hydroxyls. The C2-OH forms a strong intramolecular hydrogen bond with the carbonyl oxygen of the aldehyde. This interaction locks the proton, significantly increasing the pKa of the C2-OH and reducing the nucleophilicity of the corresponding phenoxide.

Conversely, the C4-OH remains sterically accessible and electronically available. By using a weak base (

) and controlling stoichiometry, we can exclusively methylate the C4-position without touching the C2-position.

DOT Diagram: Mechanistic Logic



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Caption: Workflow exploiting intramolecular hydrogen bonding to achieve regioselective methylation at the C4 position.

Experimental Protocols

Phase 1: Construction of the Benzaldehyde Core

Reaction: Vilsmeier-Haack Formylation of Orcinol.

Reagents & Materials

- Orcinol (3,5-dihydroxytoluene): 12.4 g (100 mmol)
- Phosphorus Oxychloride (
): 46.0 g (300 mmol, 3.0 eq)
- N,N-Dimethylformamide (DMF): 50 mL (Solvent & Reagent)
- Ice/Water: ~500 g

Step-by-Step Protocol

- Reagent Preparation: In a 250 mL three-neck round-bottom flask equipped with a magnetic stir bar, dropping funnel, and nitrogen inlet, add DMF (50 mL). Cool the flask to 0°C using an ice-salt bath.
- Vilsmeier Complex Formation: Add (46.0 g) dropwise over 30 minutes. Critical: Maintain internal temperature below 5°C to prevent thermal decomposition of the Vilsmeier reagent. Stir at 0°C for an additional 30 minutes.
- Substrate Addition: Dissolve Orcinol (12.4 g) in a minimal amount of DMF (approx. 10-15 mL) and add it dropwise to the reaction mixture at 0°C.
- Reaction: Remove the ice bath and allow the mixture to warm to room temperature. Stir for 2–3 hours. The solution typically turns viscous and dark orange/red.

- Hydrolysis (Workup): Pour the reaction mixture slowly into 500 g of crushed ice with vigorous stirring. Sodium acetate (buffered hydrolysis) can be added to modulate pH, but direct quenching into water is standard. Stir for 1 hour to ensure complete hydrolysis of the iminium intermediate.
- Isolation: The product, 2,4-dihydroxy-6-methylbenzaldehyde, will precipitate as a solid. Filter the solid using a Büchner funnel.
- Purification: Recrystallize from hot water or dilute ethanol/water.
 - Target Yield: 80–85%
 - Appearance: Off-white to pale pink needles.
 - Melting Point: 180–184°C.

Phase 2: Regioselective O-Methylation

Reaction: Selective methylation of the para-hydroxyl group.

Reagents & Materials

- 2,4-Dihydroxy-6-methylbenzaldehyde (Orsellinaldehyde): 15.2 g (100 mmol)
- Dimethyl Sulfate (DMS): 13.2 g (10.0 mL, 105 mmol, 1.05 eq)
 - Alternative: Methyl Iodide (MeI) can be used (1.1 eq), but DMS is often preferred for scale-up.
- Potassium Carbonate (
): 15.2 g (110 mmol, 1.1 eq)
- Acetone: 150 mL (Anhydrous)

Step-by-Step Protocol

- Setup: In a 500 mL round-bottom flask, dissolve Orsellinaldehyde (15.2 g) in Acetone (150 mL).

- Base Addition: Add anhydrous (15.2 g) in a single portion. Stir the suspension at room temperature for 15 minutes.
- Methylation: Add Dimethyl Sulfate (10.0 mL) dropwise via syringe or dropping funnel.
 - Safety Note: DMS is highly toxic and a carcinogen. Use a fume hood and appropriate PPE.
- Reflux: Heat the mixture to reflux (approx. 56°C) for 3–5 hours. Monitor by TLC (Hexane:EtOAc 3:1). The starting material (~0.4) should disappear, and the mono-methylated product (~0.6) should appear.
 - Note: If the reaction runs too long or with excess reagents, the di-methylated byproduct will form (~0.8).
- Workup: Cool the mixture to room temperature. Filter off the inorganic salts, and wash the filter cake with acetone.
- Extraction: Concentrate the filtrate under reduced pressure. Dissolve the residue in Ethyl Acetate (100 mL) and wash with water (2 x 50 mL) and Brine (50 mL).
- Purification: Dry the organic layer over, filter, and concentrate. Recrystallize the crude solid from Methanol or Ethanol/Water.
 - Target Yield: 75–80%
 - Product: **2-Hydroxy-4-methoxy-6-methylbenzaldehyde** (Everninaldehyde).

Analytical Validation

The following data validates the structure and purity of the final product.

Physicochemical Properties

Parameter	Specification	Notes
Appearance	Pale-yellow crystalline solid	Darkens upon prolonged light exposure
Melting Point	98–100°C (Lit. [1] varies)	Distinct from intermediate (180°C)
Solubility	Soluble in EtOAc, DCM, DMSO	Insoluble in water

NMR Spectroscopy Data (Predicted/Typical)

The regiochemistry is confirmed by the presence of a chelated hydroxyl proton (downfield) and a single methoxy signal.

Nucleus	Shift (, ppm)	Multiplicity	Assignment	Structural Insight
	12.40	Singlet (1H)	C2-OH	Chelated OH confirms ortho to CHO
	10.15	Singlet (1H)	CHO	Aldehyde proton
	6.35	Doublet (Hz)	C3-H	Aromatic (between OH/OMe)
	6.25	Doublet (Hz)	C5-H	Aromatic (between OMe/Me)
	3.85	Singlet (3H)	OCH	Methyl ether at C4
	2.55	Singlet (3H)	Ar-CH	Methyl group at C6

Troubleshooting & Critical Parameters

Controlling Over-Methylation

- Symptom: Presence of 2,4-dimethoxy-6-methylbenzaldehyde.
- Cause: Excess methylating agent or overly aggressive base (e.g., NaOH, NaH).
- Fix: Strictly limit DMS/Mel to 1.05 equivalents. Use

(weak base) rather than hydroxides. The intramolecular H-bond is the "gatekeeper"; do not disrupt it with polar protic solvents (like water/methanol) during the reaction; use Acetone or DMF.

Vilsmeier-Haack Yield Low

- Symptom: Tar formation or low recovery of Orsellinaldehyde.

- Cause: Temperature spike during addition.
- Fix: The formation of the Vilsmeier reagent is exothermic. Ensure temperature stays during addition.

Purification of Final Product

- Issue: Product contains traces of starting material.
- Fix: Since the starting material is a diphenol and the product is a monophenol, a basic wash (5%) can selectively remove unreacted starting material into the aqueous phase, leaving the chelated (less acidic) product in the organic phase.

References

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